

Personal protective equipment for handling 4-Chloro-2-hydroxy-3-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

Cat. No.: B2360737

[Get Quote](#)

As a Senior Application Scientist overseeing the integration of highly functionalized building blocks into drug discovery pipelines, I approach laboratory safety not as a checklist, but as a discipline rooted in molecular understanding.

Handling **4-Chloro-2-hydroxy-3-methylbenzaldehyde** (CAS 55289-23-1) requires precise operational logistics. While its orthogonal reactivity—stemming from the electrophilic formyl group, the phenolic hydroxyl, and the chloro substituent—makes it invaluable for cross-coupling and condensation reactions, these exact structural features dictate a rigorous approach to personal protective equipment (PPE) and environmental controls.

This guide provides a self-validating operational framework for the safe handling, containment, and disposal of this specific halogenated aromatic compound.

Physicochemical Hazard Profile & Mechanistic Causality

Before donning any PPE, you must understand the chemical's intrinsic behavior. The reactivity of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** is driven by its functional groups. The aldehyde moiety is highly electrophilic and can form Schiff bases with primary amines in biological tissues, which is the primary mechanism for its skin and respiratory irritation.

Furthermore, the ortho-relationship between the hydroxyl and formyl groups allows for strong intramolecular hydrogen bonding. This slightly increases the compound's volatility compared to para-substituted analogs. Combined with the chlorine atom, which increases the molecule's lipophilicity ($\text{LogP} \approx 3.15$), the compound has an enhanced ability to penetrate the stratum corneum compared to non-halogenated derivatives.

Table 1: Physicochemical and Hazard Data Summary

Property / Metric	Value / GHS Classification	Mechanistic Rationale
CAS Number	55289-23-1	Unique identifier for tracking and SDS retrieval.
Molecular Weight	170.59 g/mol	Essential for stoichiometric calculations.
LogP (Partition Coefficient)	~3.15	High lipophilicity enhances dermal penetration.
Physical State	Solid (Powder/Crystals)	Prone to aerosolization and static charge during transfer.
Skin Irritation	GHS07, H315	Electrophilic aldehyde causes protein cross-linking.
Eye Irritation	H319	Direct electrophilic attack on corneal proteins.
Respiratory Irritation	H335, P261	Inhalation of fine particulate dust irritates mucosal membranes.

Strategic PPE Selection & Justification

Standard laboratory attire is insufficient for halogenated aromatics. The selection of PPE must be treated as a layered defense system against a lipophilic, electrophilic solid .

- Hand Protection (Gloves): Use Nitrile gloves (minimum 0.11 mm thickness) for handling the pure solid.
 - Causality: Nitrile provides excellent resistance to solid halogenated organics. However, if the compound is dissolved in a carrier solvent (e.g., Dichloromethane or DMF), the solvent dictates glove choice. In such cases, upgrade to heavier butyl rubber or laminate (e.g., Silver Shield) gloves, as standard nitrile degrades rapidly upon solvent breakthrough.
- Eye/Face Protection: Chemical safety goggles are mandatory.
 - Causality: Safety glasses with side shields do not provide adequate orbital protection against fine airborne dust generated during the transfer of solid benzaldehydes.
- Body Protection: A flame-retardant laboratory coat with fitted cuffs.
 - Causality: Fitted cuffs prevent the accidental sweeping of powder from the benchtop and eliminate gaps where airborne particulates could settle on exposed wrists.
- Respiratory Protection: When handled outside a fume hood (which is strictly against protocol), a particulate respirator (N95 or P100) is required.
 - Causality: The compound's H335 classification necessitates the absolute filtration of fine solid aerosols to prevent mucosal irritation.

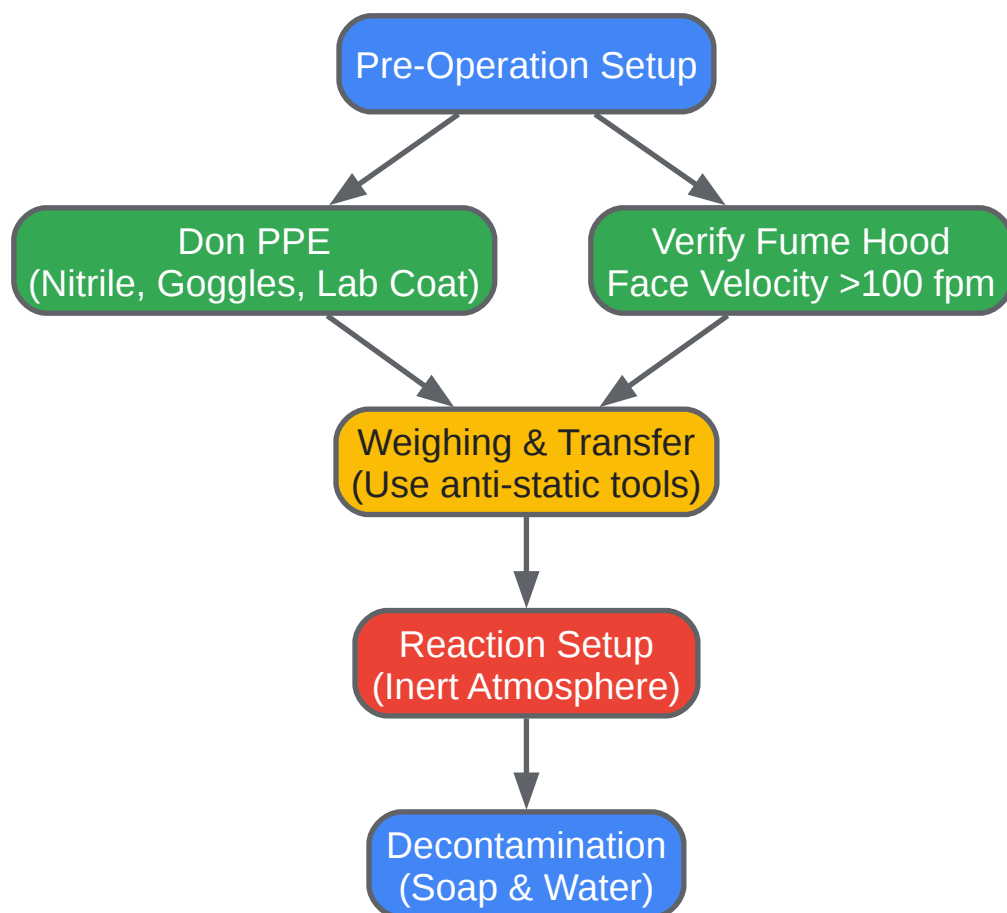
Operational Workflows & Engineering Controls

Engineering controls are your primary barrier. All handling of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** must occur within a certified chemical fume hood. The following protocol is designed as a self-validating system to ensure safety at every step.

Step-by-Step Handling Methodology:

- System Verification: Before opening the chemical container, confirm the fume hood monitor displays a face velocity between 80-120 feet per minute (fpm). Validation: If the alarm sounds or the monitor reads below 80 fpm, abort the operation.

- **Workspace Preparation:** Line the weighing area with anti-static weighing paper. Halogenated powders often carry static charges, causing them to "jump" and contaminate the workspace.
- **Transfer Mechanics:** Use a grounded, anti-static spatula to transfer the solid. Avoid rapid vertical movements that generate aerosolized dust.
- **Containment:** Immediately seal the source container after the required mass is obtained. Store at 0–6°C in an airtight container to prevent oxidative degradation of the aldehyde into a carboxylic acid.
- **Decontamination:** Wipe down the balance and surrounding area with a solvent-dampened tissue (e.g., isopropanol), followed by a soap and water wipe.



[Click to download full resolution via product page](#)

Figure 1: Operational workflow for handling **4-Chloro-2-hydroxy-3-methylbenzaldehyde**.

Spill Management & Halogenated Waste Disposal

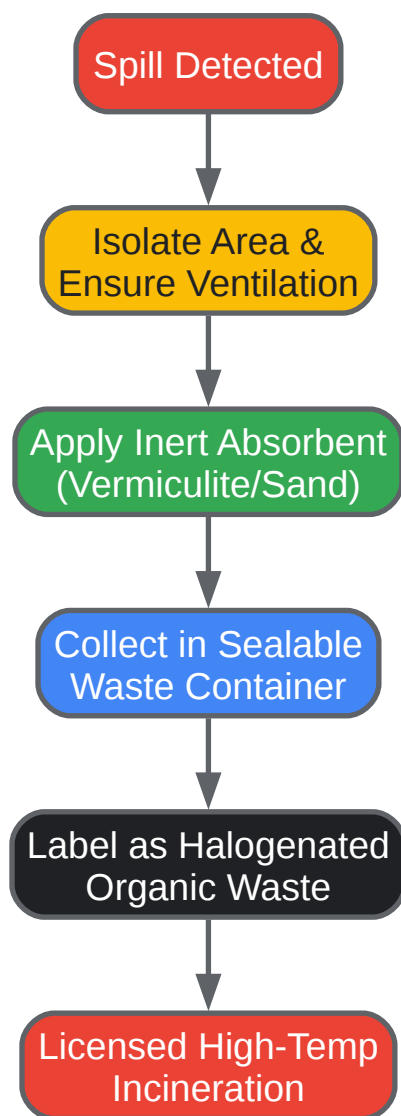
Because this compound contains a chlorine atom, its disposal is subject to strict environmental regulations. Incineration of halogenated organics at low temperatures can generate highly toxic polychlorinated dibenzodioxins (PCDDs).

Step-by-Step Spill Response:

- **Isolation:** Evacuate non-essential personnel from the immediate area. Ensure the fume hood or room ventilation is operating at maximum capacity.
- **Containment:** Do not sweep dry powder, as this aerosolizes the irritant. Gently cover the spill with an inert, damp absorbent material (e.g., vermiculite or sand moistened with water).
- **Collection:** Use a non-sparking scoop to collect the absorbed mixture and place it into a chemically compatible, sealable high-density polyethylene (HDPE) container.
- **Neutralization & Validation:** Wash the spill surface with a mild alkaline detergent solution to neutralize residual acidic phenolic compounds. Validation: Test the final rinse water with pH indicator paper; a neutral pH (7.0) confirms complete decontamination.

Disposal Protocol:

- **Segregation:** The collected waste **MUST** be strictly segregated into a designated "Halogenated Organic Waste" stream. Never mix with standard non-halogenated solvents.
- **Labeling:** Clearly label the container with the chemical name, CAS number (55289-23-1), and the specific hazard (Halogenated Irritant).
- **Destruction:** Transfer to a licensed hazardous waste facility for high-temperature incineration (>1000°C) equipped with flue gas scrubbers to safely neutralize hydrogen chloride (HCl) gas byproducts.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step spill management and halogenated waste disposal pathway.

References

- Chem-Space. "**4-chloro-2-hydroxy-3-methylbenzaldehyde** - Properties and Specifications." Chem-Space Database. Available at:[\[Link\]](#)
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chloro-2-hydroxy-3-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2360737/docs#personal-protective-equipment-for-handling-4-chloro-2-hydroxy-3-methylbenzaldehyde\]](https://www.benchchem.com/product/b2360737/docs#personal-protective-equipment-for-handling-4-chloro-2-hydroxy-3-methylbenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)